

ZINC05007751: Application Notes and Protocols for Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: ZINC05007751

Cat. No.: B15607139

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of stock solutions of **ZINC05007751**, a potent inhibitor of NIMA-related kinase NEK6. Adherence to these guidelines is crucial for ensuring the compound's stability and the reproducibility of experimental results.

Chemical and Physical Properties

ZINC05007751 is a small molecule inhibitor with demonstrated antiproliferative activity against various human cancer cell lines. A summary of its key properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C18H12N2O3	[1][2][3][4]
Molecular Weight	304.30 g/mol	[1][2][3][4]
CAS Number	591239-68-8	[1][2][3][4]
Appearance	Brown to black solid	[1]
Purity	≥98%	[3]

Stock Solution Preparation

Critical Note: **ZINC05007751** is unstable in solution. It is strongly recommended to prepare fresh solutions for each experiment.[1]

Recommended Solvent: Dimethyl sulfoxide (DMSO). Use newly opened, anhydrous DMSO to avoid hygroscopic effects that can significantly impact solubility.[1][2]

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- **Equilibrate:** Allow the vial of solid **ZINC05007751** to reach room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **ZINC05007751** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.043 mg of the compound.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the microcentrifuge tube. For 3.043 mg, add 1 mL of DMSO.
- **Dissolution:** To aid dissolution, vortex the solution and, if necessary, use an ultrasonic bath and warm the solution to 60°C.[1][4] Ensure the solid is completely dissolved before use.
- **Labeling:** Clearly label the vial with the compound name, concentration, solvent, and preparation date.

Stock Solution Preparation Table:

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.3043 mg	1.5215 mg	3.043 mg
10 mM	3.043 mg	15.215 mg	30.43 mg
20 mM	6.086 mg	30.43 mg	60.86 mg

Storage of Stock Solutions

Due to the compound's instability in solution, long-term storage of stock solutions is not recommended.^[1] If temporary storage is unavoidable, follow the guidelines in Table 3.

Storage Condition	Duration	Notes
-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles. Protect from light. ^{[2][3][5]}
-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles. Protect from light. ^[2]
4°C (in the dark)	Not Recommended	^[2]

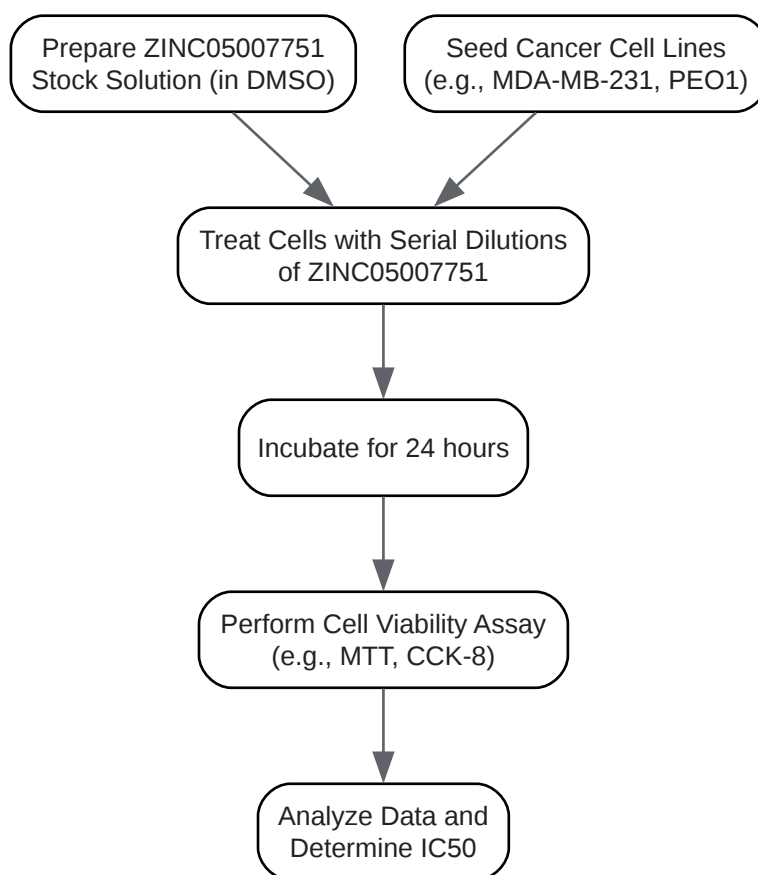
Solid Compound Storage: The solid form of **ZINC05007751** should be stored at 4°C and protected from light.^{[1][4]}

Experimental Protocols and Biological Activity

ZINC05007751 is a potent and selective inhibitor of NEK6, a kinase involved in cell cycle progression.^{[1][6][7]} It has shown antiproliferative effects in various cancer cell lines and can act synergistically with other chemotherapeutic agents like Cisplatin.^{[1][3]}

In Vitro Cell-Based Assay Workflow:

The following diagram illustrates a general workflow for evaluating the antiproliferative activity of **ZINC05007751** in cancer cell lines.



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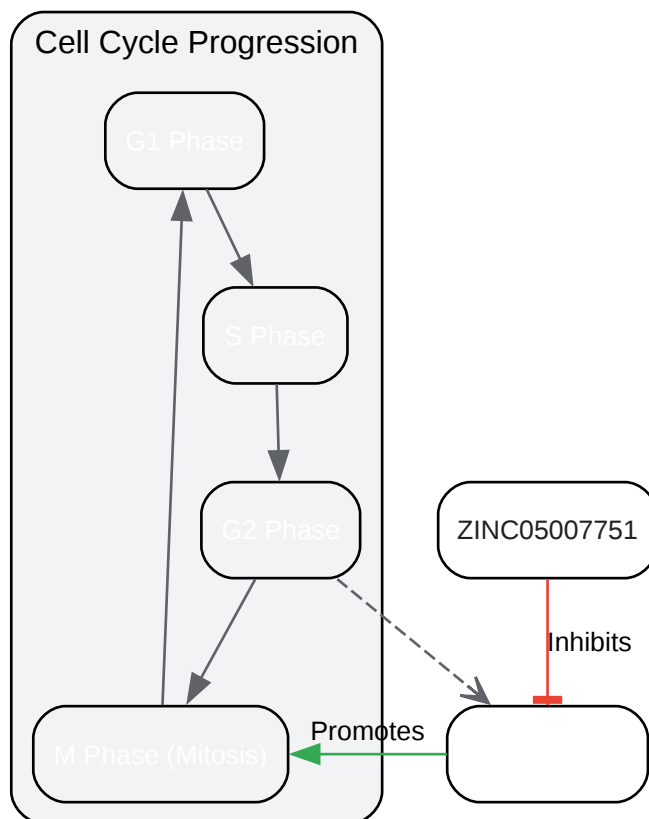
Caption: Workflow for determining the IC₅₀ of **ZINC05007751** in cancer cells.

Reported IC₅₀ Values:

Cell Line	IC ₅₀ (μM)	Incubation Time
NEK6 (in vitro kinase assay)	3.4 μM	N/A[1][2][4][6]
MDA-MB-231	< 100 μM	24 hours[1]
PEO1	< 100 μM	24 hours[1]
NCI-H1299	< 100 μM	24 hours[1]
HCT-15	< 100 μM	24 hours[1]

Signaling Pathway Context:

ZINC05007751 exerts its effect by inhibiting NEK6, a key regulator of mitosis. The simplified diagram below illustrates the point of inhibition.



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Caption: **ZINC05007751** inhibits NEK6, a promoter of mitotic entry.

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